

Application Note: Antioxidant Profiling of H-Tyr- β -Ala-OH

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Compound of Interest

Compound Name: *H-Tyr-beta-ala-OH*

Cat. No.: *B13766700*

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Introduction & Mechanistic Basis

H-Tyr- β -Ala-OH is a bioactive dipeptide combining the radical-scavenging power of L-Tyrosine with the peptidomimetic stability of β -alanine.

- **Active Moiety:** The phenolic hydroxyl group (-OH) on the Tyrosine residue.^[1]
- **Mechanism of Action:** It neutralizes reactive oxygen species (ROS) primarily via Proton-Coupled Electron Transfer (PCET). The phenolic hydrogen is donated to the radical, forming a stable phenoxo radical intermediate.
- **The β -Alanine Advantage:** Unlike H-Tyr-Ala-OH (all- α), the β -peptide linkage confers resistance to N-terminal exopeptidases, potentially extending the antioxidant half-life in biological matrices.

Critical Preparation Protocols

Solubility Warning: Tyrosine-containing peptides can exhibit poor solubility in neutral aqueous buffers due to π - π stacking of the aromatic rings.

- **Stock Solution:** Prepare at 5–10 mM in ultrapure water.

- Solubilization: If turbidity persists, apply ultrasonication (40 kHz, 10 mins) or adjust pH slightly to 8.0 using 0.1 M NaOH (the phenolic pKa is ~10, but slight alkalinity aids peptide solvation).
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles which promote aggregation.

Experimental Protocols

Protocol A: ABTS Radical Cation Scavenging Assay

Best for: Amphiphilic peptides; measures mixed HAT/SET mechanisms.

Principle: The pre-formed ABTS•⁺ radical cation (blue-green) is reduced by H-Tyr-β-Ala-OH to colorless ABTS.

Reagents:

- ABTS Stock: 7 mM ABTS in water.[\[2\]](#)
- Oxidant: 2.45 mM Potassium Persulfate.[\[3\]](#)
- Buffer: 10 mM PBS, pH 7.4.

Workflow:

- Generation: Mix ABTS Stock and Oxidant (1:1 v/v). Incubate in the dark at room temperature (RT) for 12–16 hours.
- Dilution: Dilute the activated ABTS•⁺ solution with PBS until Absorbance at 734 nm () is 0.70 ± 0.02 .
- Assay:
 - Add 20 μL of H-Tyr-β-Ala-OH (serial dilutions: 0.1 – 2.0 mM).
 - Add 180 μL of diluted ABTS•⁺ solution.
 - Incubate: 6 minutes at RT in the dark.

- Measurement: Read

.

Calculation:

Calculate IC₅₀ via non-linear regression.

Protocol B: ORAC (Oxygen Radical Absorbance Capacity)

Best for: Biological relevance; measures Hydrogen Atom Transfer (HAT).

Principle: Measures the peptide's ability to protect a fluorescent probe (Fluorescein) from degradation by AAPH-derived peroxy radicals.

Reagents:

- Probe: 75 nM Fluorescein in 75 mM Phosphate Buffer (pH 7.4).
- Radical Generator: 153 mM AAPH (prepare fresh).
- Standard: Trolox (6.25 – 100 μ M).

Workflow:

- Plate Setup: In a black 96-well plate, add 25 μ L of H-Tyr- β -Ala-OH or Trolox.
- Probe Addition: Add 150 μ L of Fluorescein solution. Incubate 15 mins at 37°C.
- Initiation: Add 25 μ L of AAPH.
- Kinetics: Monitor Fluorescence (Ex: 485 nm, Em: 520 nm) every 1 minute for 60–90 minutes until signal decays to baseline.

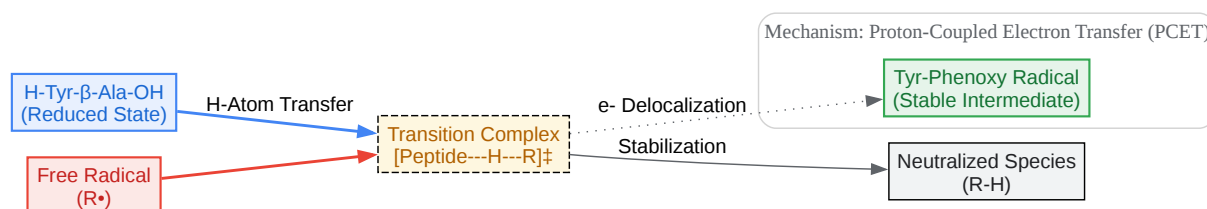
Data Analysis: Calculate the Area Under the Curve (AUC). Subtract the Blank AUC.

Data Visualization & Logic

Mechanistic Pathway: Radical Scavenging by H-Tyr- β -Ala-OH

The following diagram illustrates the PCET mechanism where the Tyrosine moiety neutralizes a free radical (

), stabilized by the peptide backbone.

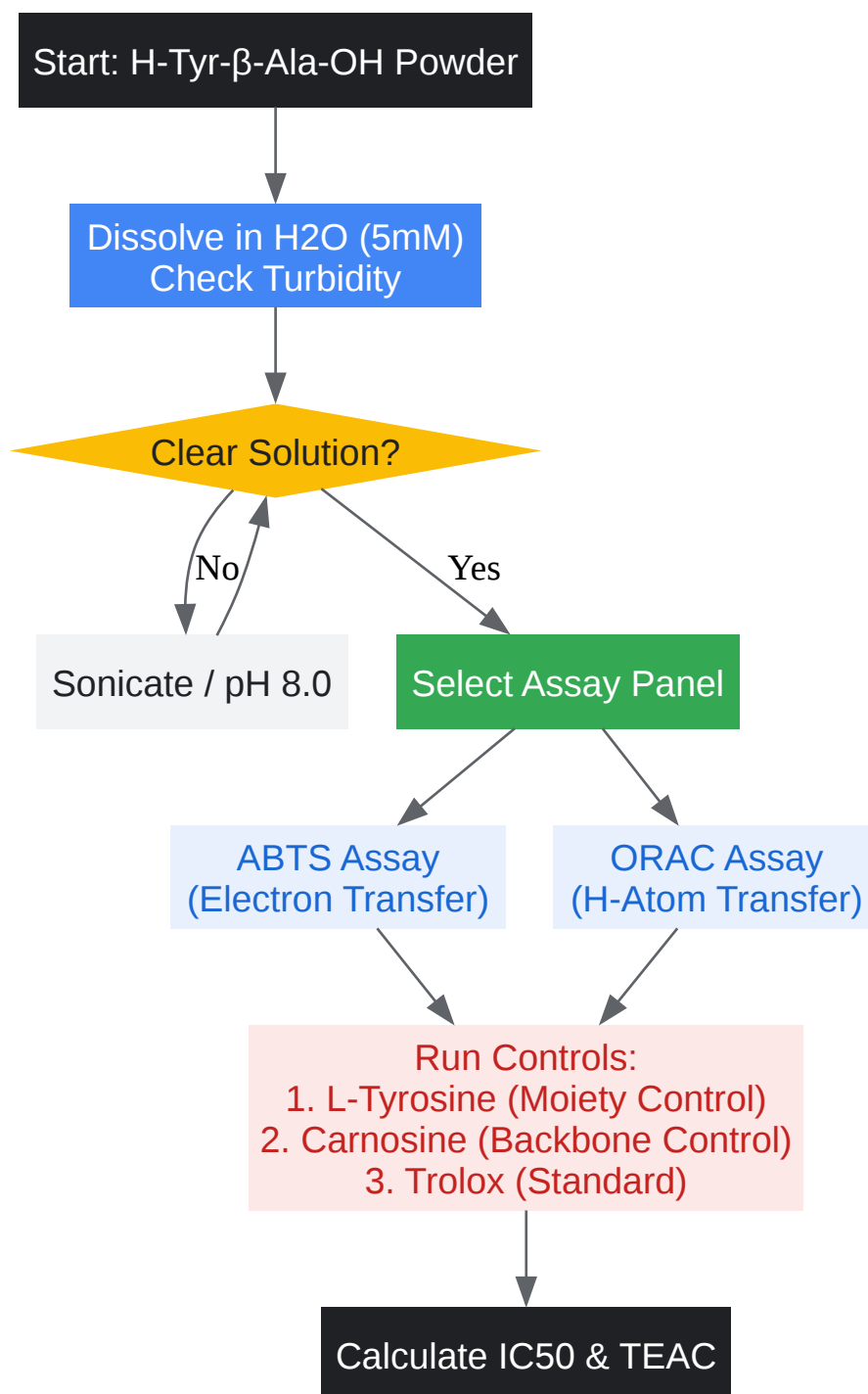


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Caption: Figure 1. Mechanism of Free Radical Neutralization by H-Tyr-β-Ala-OH via Phenolic Hydrogen Transfer.

Experimental Workflow: Validated Assay Pipeline

This flowchart ensures a self-validating experimental loop, including critical "Stop/Go" checkpoints for solubility and stability.



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Caption: Figure 2. Step-by-step experimental workflow for validating antioxidant capacity.

Comparative Data Reference

When analyzing results, use the following reference ranges for validation. If your H-Tyr- β -Ala-OH results deviate significantly (>20%) from the "Expected Trend," re-evaluate peptide purity or solubility.

Compound	ABTS IC50 (μ M)	TEAC Value (Trolox Eq.)	Mechanism Note
Trolox (Std)	~15–20	1.00	Standard Reference
L-Tyrosine	~40–50	0.8 – 1.2	Base antioxidant moiety
Carnosine	>500 (Weak)	< 0.1	Metal chelator; weak radical scavenger
H-Tyr- β -Ala-OH	~30–45	1.1 – 1.3	Enhanced stability + Tyr activity

Interpretation: H-Tyr- β -Ala-OH should perform similarly to L-Tyrosine in immediate scavenging (ABTS) but may show superior performance in long-duration assays (ORAC) or biological lysates due to the stability of the β -alanine linkage against peptidases.

References

- Evaluation of Tyrosine-Containing Dipeptides. Title: Structure-Functional Study of Tyrosine and Methionine Dipeptides: An Approach to Antioxidant Activity Prediction. Source: National Institutes of Health (PMC). URL:[[Link](#)]
- ABTS Assay Protocol Standardization. Title: The Versatility of Antioxidant Assays in Food Science and Safety. Source: National Institutes of Health (PMC). URL:[[Link](#)]
- Peptide Stability and Bioactivity. Title: Food-Derived Bioactive Peptides with Antioxidative Capacity. Source: Semantic Scholar / MDPI. URL:[[Link](#)]

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Sources

- [1. CAS 67131-52-6: H-Ala-Ala-Tyr-OH | CymitQuimica \[cymitquimica.com\]](#)
- [2. The Versatility of Antioxidant Assays in Food Science and Safety—Chemistry, Applications, Strengths, and Limitations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. ejurnal.ung.ac.id \[ejurnal.ung.ac.id\]](#)
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